



# Application Notes and Protocols: Ethyl Phenethyl Acetal in Perfumery

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Compound of Interest		
Compound Name:	Ethyl phenethyl acetal	
Cat. No.:	B150114	Get Quote

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## Introduction

**Ethyl phenethyl acetal** (CAS No. 2556-10-7) is a fragrance ingredient with a complex and versatile olfactory profile, characterized by fresh, green, and floral notes.[1][2] Its unique scent, reminiscent of hyacinth, muguet, and green leaves, makes it a valuable component in a variety of fragrance compositions.[2] Furthermore, its reported good chemical stability suggests its suitability for use in a range of product formats.[2]

These application notes provide a comprehensive overview of the available data on **ethyl phenethyl acetal** and detailed protocols for its evaluation and use in perfumery. The information is intended to guide researchers and formulators in harnessing the potential of this intriguing fragrance molecule.

# **Physicochemical and Olfactory Properties**

A summary of the known quantitative data for **ethyl phenethyl acetal** is presented in Table 1. It is important to note that specific data for some parameters, such as the odor threshold, are not readily available in the public domain and would require experimental determination.

Table 1: Physicochemical and Olfactory Properties of Ethyl Phenethyl Acetal



Property	Value	Source
Chemical Name	Benzene, [2-(1- ethoxyethoxy)ethyl]-	[3]
CAS Number	2556-10-7	[1][3]
Molecular Formula	C12H18O2	[3][4]
Molecular Weight	194.27 g/mol	[3][4]
Appearance	Colorless to light yellow liquid	[3]
Odor Profile	Green, floral, hyacinth, with notes of muguet and green leaves.	[2]
Vapor Pressure (estimated)	0.056 mmHg @ 25 °C	[2]
Recommended Use Level in Fragrance Concentrate	Up to 5%	[1]
Shelf Life	36 months or longer if stored properly.	[2]

# **Safety Assessment Framework**

A complete safety assessment for **ethyl phenethyl acetal** is not publicly available. However, a risk assessment can be framed using a "read-across" approach, leveraging data from structurally related compounds such as phenethyl alcohol and other phenethyl derivatives. The Flavor and Extract Manufacturers Association (FEMA) has reaffirmed the GRAS (Generally Recognized As Safe) status for a group of phenethyl alcohol, aldehyde, acid, and related acetals and esters used as flavoring ingredients, based on their rapid absorption, metabolic detoxification, and excretion.[5]

A comprehensive safety evaluation should follow the principles outlined by the Research Institute for Fragrance Materials (RIFM), which includes an analysis of existing data, in silico analysis, and identification of suitable analogs for read-across.[6] The following flowchart illustrates a typical safety assessment workflow.



Caption: A flowchart for the safety assessment of a fragrance ingredient.

## **Experimental Protocols**

The following protocols are designed to enable a thorough evaluation of **ethyl phenethyl acetal** for its use in perfumery.

## **Olfactory Threshold Determination**

Objective: To determine the lowest concentration of **ethyl phenethyl acetal** detectable by a human sensory panel.

#### Materials:

- Ethyl phenethyl acetal (high purity)
- Odorless solvent (e.g., dipropylene glycol, ethanol)
- Glass vials or smelling strips
- Controlled environment with neutral odor and adequate ventilation

#### Protocol:

- Stock Solution Preparation: Prepare a stock solution of **ethyl phenethyl acetal** in the chosen solvent at a concentration of 1% (w/w).
- Serial Dilutions: Prepare a series of dilutions from the stock solution. A logarithmic dilution series (e.g., 10-fold dilutions) is recommended to cover a wide concentration range.
- Sample Presentation: For each dilution, apply a standardized amount to a smelling strip or into a coded glass vial. A blank (solvent only) should also be prepared.
- Sensory Panel: Recruit a panel of at least 15-20 screened and trained assessors.
- Testing Procedure: Present the samples to the panelists in a randomized and balanced order. The "three-alternative forced-choice" (3-AFC) method is recommended, where



panelists are presented with three samples, two of which are blanks and one contains the odorant, and they must identify the different sample.

Data Analysis: The detection threshold is typically defined as the concentration at which 50%
of the panel can correctly detect the odorant. This can be calculated using statistical
methods such as probit analysis.

## **Stability Testing**

Objective: To evaluate the stability of **ethyl phenethyl acetal** in various product bases under different environmental conditions.

#### Materials:

- Ethyl phenethyl acetal
- Product bases (e.g., ethanol for fine fragrance, lotion base, soap base)
- Glass containers
- Environmental chambers (for controlled temperature and humidity)
- UV light chamber

#### Protocol:

- Sample Preparation: Incorporate **ethyl phenethyl acetal** into the selected product bases at a typical use concentration (e.g., 0.5-2.0%). Prepare a control sample of each base without the fragrance ingredient.
- Storage Conditions: Store the samples under the following conditions:
  - Accelerated Stability (High Temperature): 40°C and 45°C for 1, 2, and 3 months.
  - Freeze-Thaw Cycling: Three cycles of 24 hours at -10°C followed by 24 hours at 25°C.[7]
  - Light Exposure: Exposure to controlled UV light to simulate exposure to sunlight.[7]



- Real-Time Stability: 25°C with 60% relative humidity for the intended shelf life of the product (e.g., 12, 24, 36 months).
- Evaluation: At each time point, evaluate the samples for:
  - Olfactory Changes: Compare the scent of the aged samples to a fresh sample. Note any changes in character or intensity.
  - Physical and Chemical Properties: Assess changes in color, pH, viscosity, and signs of separation or precipitation.
  - Analytical Chemistry: Use Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the concentration of ethyl phenethyl acetal and identify any degradation products.

Caption: A workflow for conducting fragrance stability testing.

## **Olfactory Signaling Pathway**

The perception of fragrance molecules like **ethyl phenethyl acetal** begins with their interaction with olfactory receptors in the nasal cavity. This interaction initiates a signal transduction cascade that ultimately leads to the perception of smell in the brain.

Caption: A simplified diagram of the olfactory signal transduction pathway.[6]

## Conclusion

**Ethyl phenethyl acetal** is a promising fragrance ingredient with a desirable olfactory profile and good stability. While there are gaps in the publicly available quantitative data, the protocols outlined in these application notes provide a robust framework for its comprehensive evaluation. By following these methodologies, researchers and perfumers can confidently assess its performance, stability, and safety, paving the way for its innovative use in a new generation of fragranced products.

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